

Safety and Handling of 1-Tetradecanol-d2: A Technical Guide

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Compound of Interest

Compound Name: 1-Tetradecanol-d2

Cat. No.: B15568468

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This guide provides comprehensive safety and handling information for **1-Tetradecanol-d2**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of specific data for the deuterated compound, this document primarily relies on the well-established safety profile of its non-deuterated analog, 1-Tetradecanol. The isotopic labeling in **1-Tetradecanol-d2** is not expected to significantly alter its fundamental chemical and physical properties concerning safety and handling. **1-Tetradecanol-d2** is a deuterium-labeled version of 1-Tetradecanol, a straight-chain saturated fatty alcohol.^[1] It is often used in research to trace the metabolic and pharmacokinetic profiles of drugs.^[1]

Chemical and Physical Properties

Understanding the physical and chemical properties of 1-Tetradecanol is essential for its safe handling and storage.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₈ D ₂ O	
Molecular Weight	216.41 g/mol (approx.)	
Appearance	White waxy solid	[2][3]
Odor	Faint alcohol odor	[4][5]
Melting Point	38 °C (100 °F; 311 K)	[2]
Boiling Point	>260 °C	[2]
Density	0.824 g/cm ³	[2]
Solubility	Insoluble in water; Soluble in diethyl ether; Slightly soluble in ethanol	[2][3]
Vapor Density	7.39 (Air = 1)	[4]
Flash Point	141°C	[6]

Hazard Identification and Safety Precautions

1-Tetradecanol is considered a hazardous substance and requires careful handling to minimize exposure risks.[7]

GHS Hazard Statements:

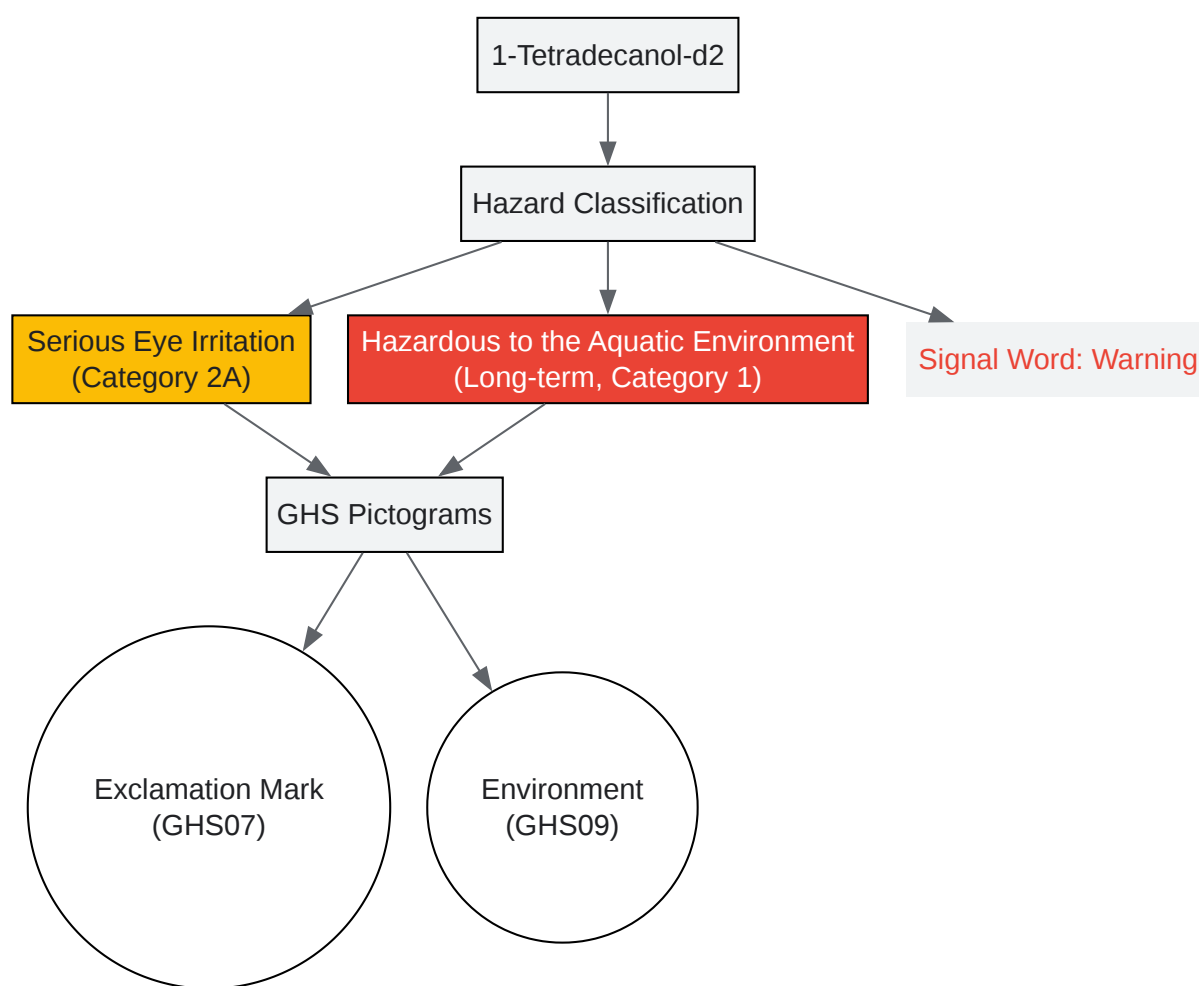
- H319: Causes serious eye irritation.[6][8]
- H410: Very toxic to aquatic life with long lasting effects.[6][8]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[6]
- P273: Avoid release to the environment.[6][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][8]
- P337+P313: If eye irritation persists: Get medical advice/attention.[6]
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

Logical Flow for GHS Hazard Identification



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Caption: GHS Hazard Identification for 1-Tetradecanol.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **1-Tetradecanol-d2** and ensure the safety of laboratory personnel.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Use only with adequate ventilation.[\[6\]](#)
- Avoid breathing fumes and dust.[\[6\]](#)
- Minimize dust generation and accumulation.[\[6\]](#)
- Keep away from sources of ignition.[\[6\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[9\]](#)
- Keep containers tightly closed.[\[9\]](#)[\[10\]](#)
- For long-term storage, refrigeration at 2-8°C is recommended.[\[9\]](#)
- Protect from light by storing in the dark or using an amber-colored vial.[\[9\]](#)
- Incompatible materials: Strong oxidizing agents, acids, acid chlorides, and acid anhydrides.
[\[7\]](#)[\[10\]](#)

Accidental Release and First Aid Measures

Accidental Release:

- Minor Spills: Remove all ignition sources. Clean up spills immediately. Use dry clean-up procedures and avoid generating dust. Place in a suitable, labeled container for waste disposal.[\[7\]](#)

- Major Spills: Alert emergency responders. Advise personnel in the area of the hazard. Avoid all personal contact, including inhalation. Wear protective clothing.[7]
- Environmental Precaution: Prevent product from entering drains or contaminating groundwater.[10]

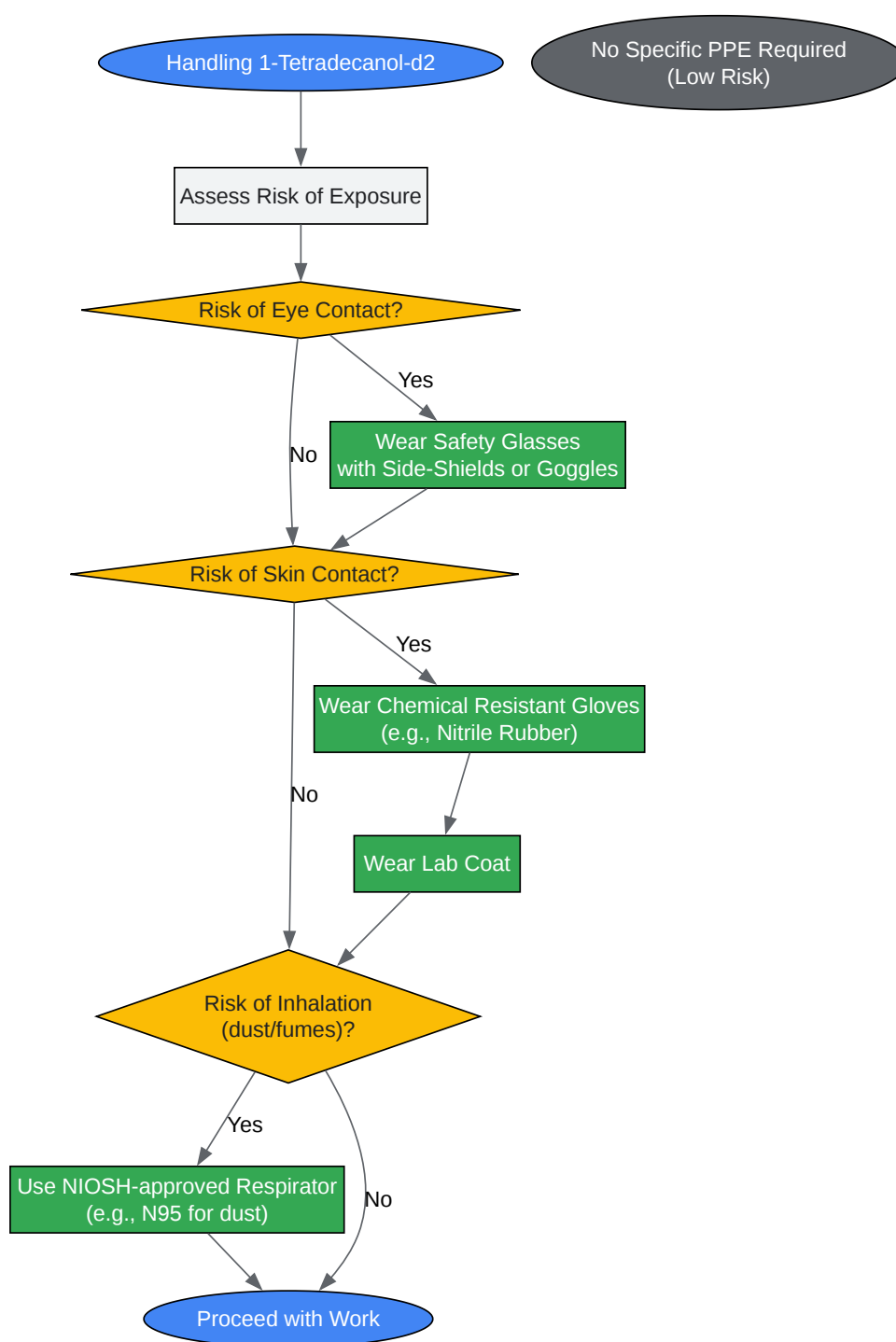
First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[6][10]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention.[6][10]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[6][10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

PPE Selection Workflow



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Caption: Personal Protective Equipment Selection Workflow.

Toxicological Information

The acute toxicity of 1-Tetradecanol is low.[2]

- Oral LD50 (rat): >5000 mg/kg[2]
- Eye Irritation (rabbit): 500 mg - Mild irritation. Prolonged contact may cause inflammation and conjunctivitis.[7]
- Skin Irritation: May cause skin irritation after prolonged or repeated exposure, leading to redness, swelling, and scaling.[7]
- Inhalation: Inhalation of dust or fumes may cause respiratory discomfort. Vapors may cause drowsiness and dizziness.[7]

Experimental Protocols

Protocol 1: Preparation of a 100 mM 1-Tetradecanol Stock Solution in DMSO

This protocol is for preparing a stock solution for use in cell culture experiments.[11]

Materials:

- **1-Tetradecanol-d2** (MW: ~216.41 g/mol)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Water bath or incubator at 37°C
- Ultrasonic bath

Procedure:

- Weighing: Accurately weigh out approximately 21.64 mg of **1-Tetradecanol-d2** powder and transfer it to a sterile vial.[11]

- Dissolving: Add 1 mL of sterile DMSO to the vial.[11]
- Warming and Mixing: Warm the solution to 37°C to aid dissolution. Vortex thoroughly.[11]
- Sonication: If necessary, use an ultrasonic bath to ensure complete dissolution.[11]
- Sterilization: The high concentration of DMSO should maintain sterility. If required, filter through a 0.22 µm PTFE syringe filter.
- Aliquoting and Storage: Dispense into sterile, single-use aliquots and store at -20°C or -80°C.[11]

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

This protocol can be used to assess the purity of 1-Tetradecanol and identify potential degradation products.[9]

Sample Preparation:

- Prepare a solution of 1-Tetradecanol in a suitable solvent (e.g., ethyl acetate) at a concentration of approximately 1 mg/mL.
- Add an internal standard (e.g., 1-tridecanol) to a final concentration of 100 mg/L.[12]
- Transfer the solution to a GC vial.

GC-MS Conditions:

- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes
 - Ramp: 10°C/min to 250°C
 - Hold at 250°C for 10 minutes[9]

- Column: 30 m x 0.25 mm ID x 0.25 μ m film thickness (e.g., DB-5ms)[9]
- Carrier Gas: Helium
- MS Conditions:
 - Ion Source Temperature: 230°C[9]
 - Mass Range: m/z 40-500[9]
 - Scan Mode: Full scan[9]

Data Analysis:

- Identify the peaks corresponding to **1-Tetradecanol-d2** and any impurities by comparing their mass spectra with a reference library (e.g., NIST).[9]

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[7] Dispose of contents and container to an approved waste disposal plant.[6] Avoid release to the environment.[7][8]

This guide is intended to provide a comprehensive overview of the safety and handling of **1-Tetradecanol-d2**. It is essential to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information. Always perform a thorough risk assessment before beginning any work with this chemical.

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